

Cyclooctanecarbaldehyde: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyclooctanecarbaldehyde

Cat. No.: B1346818

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Abstract

Cyclooctanecarbaldehyde, a key intermediate in organic synthesis, possesses a unique eight-membered carbocyclic ring structure that imparts distinct chemical properties. This document provides an in-depth overview of its nomenclature, physicochemical properties, synthesis, and reactivity. Detailed experimental protocols for its preparation and characteristic reactions are presented, alongside an exploration of its potential applications in medicinal chemistry and drug development.

Nomenclature and Synonyms

The systematic IUPAC name for this compound is **cyclooctanecarbaldehyde**.^[1] It is also commonly referred to by several synonyms, which are listed in Table 1 for clarity and cross-referencing.

Table 1: IUPAC Name and Synonyms for **Cyclooctanecarbaldehyde**

Type	Name
IUPAC Name	cyclooctanecarbaldehyde
Synonyms	Cyclooctanecarboxaldehyde, Formylcyclooctane, Cyclooctylmethanal

Physicochemical Properties

A summary of the key physical and chemical properties of **cyclooctanecarbaldehyde** is provided in Table 2. These properties are crucial for its handling, storage, and application in various chemical transformations.

Table 2: Physicochemical Properties of **Cyclooctanecarbaldehyde**

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O	PubChem[1]
Molecular Weight	140.22 g/mol	PubChem[1]
Appearance	Colorless to pale yellow liquid	-
Boiling Point	Data not available	-
Melting Point	Data not available	-
Density	Data not available	-
Solubility	Soluble in most organic solvents	-

Note: Experimental data for boiling point, melting point, and density are not readily available in the cited literature. The appearance and solubility are based on general characteristics of similar aldehydes.

Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **cyclooctanecarbaldehyde** are provided below. These protocols are based on established organic chemistry principles and may be adapted from procedures for analogous compounds.

Synthesis of Cyclooctanecarbaldehyde

A common method for the synthesis of cycloalkanecarbaldehydes is the oxidation of the corresponding primary alcohol.

Protocol: Oxidation of Cyclooctanemethanol

Materials:

- Cyclooctanemethanol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (anhydrous)
- Silica gel
- Sodium bicarbonate (saturated aqueous solution)
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve cyclooctanemethanol in anhydrous dichloromethane.
- Add pyridinium chlorochromate (PCC) in one portion to the stirred solution.
- Allow the reaction mixture to stir at room temperature for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.

- Wash the filtrate sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude **cyclooctanecarbaldehyde** can be purified by vacuum distillation or column chromatography on silica gel.

Key Reactions of Cyclooctanecarbaldehyde

The Wittig reaction is a versatile method for the synthesis of alkenes from aldehydes.^{[2][3]}

Protocol: Wittig Reaction with a Stabilized Ylide

Materials:

- **Cyclooctanecarbaldehyde**
- (Carbethoxymethylene)triphenylphosphorane (a stabilized ylide)
- Toluene (anhydrous)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Silica gel for column chromatography

Procedure:

- In a dry round-bottom flask under an inert atmosphere, dissolve **cyclooctanecarbaldehyde** in anhydrous toluene.
- Add (carbethoxymethylene)triphenylphosphorane to the solution.
- Heat the reaction mixture to reflux and maintain for 12-24 hours, monitoring by TLC.

- After cooling to room temperature, concentrate the reaction mixture in vacuo.
- Purify the resulting crude product by column chromatography on silica gel to isolate the corresponding α,β -unsaturated ester.

Aldehydes can be readily oxidized to their corresponding carboxylic acids.

Protocol: Jones Oxidation

Materials:

- **Cyclooctanecarbaldehyde**
- Jones reagent (a solution of chromium trioxide in sulfuric acid and water)
- Acetone
- Diethyl ether
- Sodium bisulfite (saturated aqueous solution)
- Magnesium sulfate (anhydrous)

Procedure:

- Dissolve **cyclooctanecarbaldehyde** in acetone and cool the solution in an ice bath.
- Add Jones reagent dropwise to the stirred solution, maintaining the temperature below 10 °C. The color of the reaction mixture will change from orange to green.
- After the addition is complete, allow the reaction to stir at room temperature for 1-2 hours.
- Quench the reaction by the dropwise addition of a saturated aqueous solution of sodium bisulfite until the green color disappears.
- Extract the mixture with diethyl ether.
- Wash the combined organic extracts with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

- The crude cyclooctanecarboxylic acid can be purified by recrystallization or distillation.

Applications in Drug Development and Medicinal Chemistry

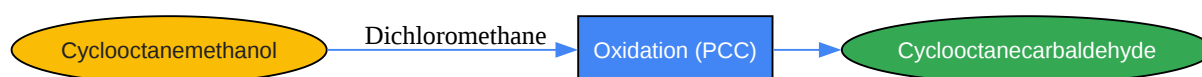
While specific examples of **cyclooctanecarbaldehyde** in drug development are not extensively documented, the cyclobutane and cyclopentane analogues have shown utility as intermediates in the synthesis of pharmacologically active molecules.[4][5] The incorporation of cyclic moieties can influence a drug candidate's conformational rigidity, metabolic stability, and lipophilicity.[5] Therefore, **cyclooctanecarbaldehyde** represents a valuable building block for the synthesis of novel compounds with potential therapeutic applications.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific research detailing the direct involvement of **cyclooctanecarbaldehyde** in biological signaling pathways. Aldehydes, in general, are known to occur in biological systems and can exhibit a range of biological activities.[6] Further research is required to elucidate any specific roles of **cyclooctanecarbaldehyde** or its derivatives in biological processes.

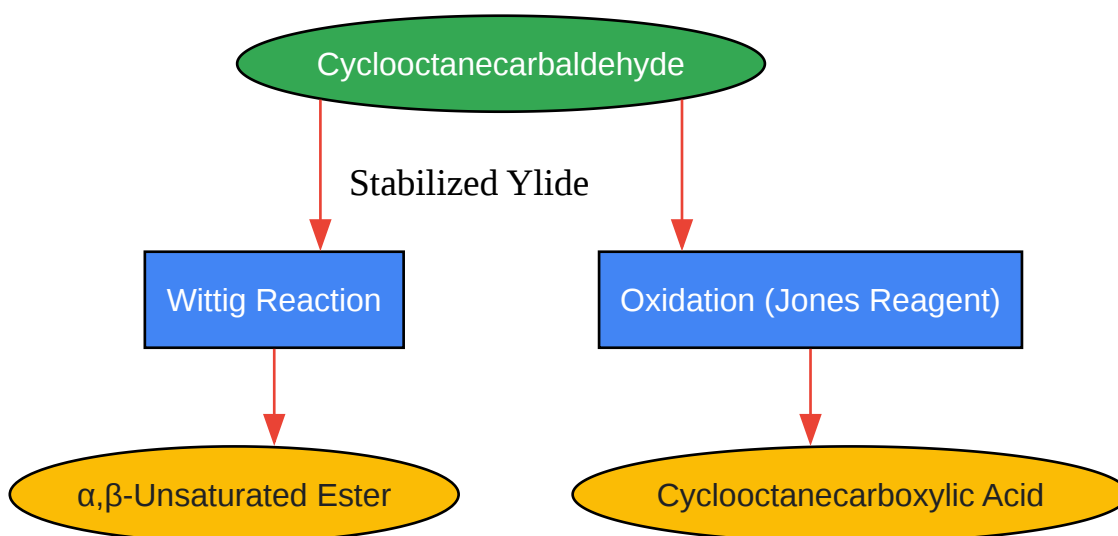
Logical Relationships and Experimental Workflows

The following diagrams illustrate the logical flow of the synthesis and key reactions of **cyclooctanecarbaldehyde**.



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Caption: Synthetic workflow for the preparation of **cyclooctanecarbaldehyde**.



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- To cite this document: BenchChem. [Cyclooctanecarbaldehyde: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346818#cyclooctanecarbaldehyde-iupac-name-and-synonyms]

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